

What are the physical and chemical properties of acetone for lab use?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Asatone

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Acetone: A Comprehensive Technical Guide for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of acetone for laboratory use. It includes quantitative data, detailed experimental protocols for property determination, and essential safety and handling information to ensure proper and safe utilization in a research environment.

Physical Properties of Acetone

Acetone is a colorless, volatile, and flammable liquid with a characteristic sweetish odor.^{[1][2]} It is the simplest and smallest ketone, with the chemical formula $(\text{CH}_3)_2\text{CO}$.^[3] Below is a summary of its key physical properties.

Property	Value	Temperature (°C)	Pressure
Molecular Weight	58.08 g/mol	N/A	N/A
Boiling Point	56.05 - 56.2 °C	N/A	760 mmHg
Melting Point	-94.7 to -95.35 °C	N/A	N/A
Density	0.7845 - 0.791 g/cm ³	20 - 25	N/A
Vapor Pressure	184.5 - 270 mmHg	20 - 30	N/A
Flash Point	-18 to -20 °C	N/A	N/A
Autoignition Temperature	465 °C	N/A	N/A
Solubility in Water	Miscible	N/A	N/A
Viscosity	0.36 cP	20	N/A
Refractive Index	1.359	20	N/A
Explosive Limits	2.5 - 12.8% by volume in air	N/A	N/A

Chemical Properties of Acetone

Acetone is a polar aprotic solvent, meaning it has a dipole moment but does not donate protons, which allows it to dissolve a wide range of substances.[\[3\]](#)

Property	Description
Reactivity	Acetone is relatively stable but can react violently with strong oxidizing agents (e.g., peroxides), organic acids, and strong reducing agents. ^[4] It can also react with chloroform and bromoform under basic conditions, creating a fire and explosion hazard.
Flammability	Highly flammable liquid and vapor. Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.
Decomposition	Hazardous decomposition products can include carbon monoxide and carbon dioxide upon combustion.
Polymerization	Can polymerize rapidly due to heat and under the influence of air, light, and contact with catalysts, strong oxidizers, and certain metals.

Experimental Protocols for Property Determination

Determination of Boiling Point (Distillation Range) - Based on ASTM D1078

This method determines the distillation range of volatile organic liquids.

Apparatus:

- Distillation flask (100-mL)
- Condenser and cooling bath
- Flask support
- Heat source (heating mantle or bath)
- Graduated cylinder (100-mL) for receiving distillate

- Thermometer (calibrated)
- Barometer

Procedure:

- Measure 100 mL of the acetone sample into the distillation flask.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring all connections are tight. The thermometer bulb should be positioned correctly, with the top of the bulb level with the bottom of the side arm of the flask.
- Adjust the heat source to achieve a uniform distillation rate of 4 to 5 mL per minute.
- Record the temperature at which the first drop of distillate falls from the condenser into the receiving cylinder as the initial boiling point.
- Continue the distillation and record the temperature at regular volume intervals of the collected distillate.
- Record the final boiling point when the last of the liquid evaporates from the bottom of the flask.
- Correct the observed boiling points for any deviation in atmospheric pressure from standard pressure (760 mmHg).

Determination of Density using a Pycnometer

This method provides a precise determination of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to ± 0.001 g)
- Constant temperature bath

- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer (m_0).
- Fill the pycnometer with distilled water of a known density (ρ_{water}) at a specific temperature.
- Insert the stopper, allowing excess water to exit through the capillary. Wipe the outside of the pycnometer dry.
- Place the filled pycnometer in a constant temperature bath to allow it to reach thermal equilibrium.
- Remove the pycnometer from the bath, wipe it dry, and weigh it (m_1).
- Empty and dry the pycnometer.
- Fill the pycnometer with the acetone sample and repeat steps 4-6 to obtain the weight of the pycnometer filled with acetone (m_2).
- Calculate the density of acetone (ρ_{acetone}) using the following formula: $\rho_{\text{acetone}} = ((m_2 - m_0) / (m_1 - m_0)) * \rho_{\text{water}}$

Determination of Flash Point - Based on ASTM D56 (Tag Closed-Cup Method)

This test determines the lowest temperature at which vapors of a volatile material will ignite.

Apparatus:

- Tag Closed-Cup Tester (consisting of a test cup, lid with an ignition source, and a heating bath)
- Thermometer (calibrated)

- Graduated cylinder

Procedure:

- Ensure the Tag Closed-Cup Tester is clean and in good working order.
- Measure 50 mL of the acetone sample into the test cup. The sample should be at a temperature at least 10°C below the expected flash point.
- Place the lid on the test cup and place the assembly in the heating bath.
- Heat the sample at a slow, constant rate (approximately 1°C per minute).
- As the temperature rises, apply the test flame at specified temperature intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash inside the cup.
- Record the flash point and correct for the ambient barometric pressure.

Determination of Viscosity using an Ubbelohde Viscometer

This method measures the kinematic viscosity of a liquid.

Apparatus:

- Ubbelohde viscometer
- Constant temperature bath
- Stopwatch
- Pipette or syringe for filling

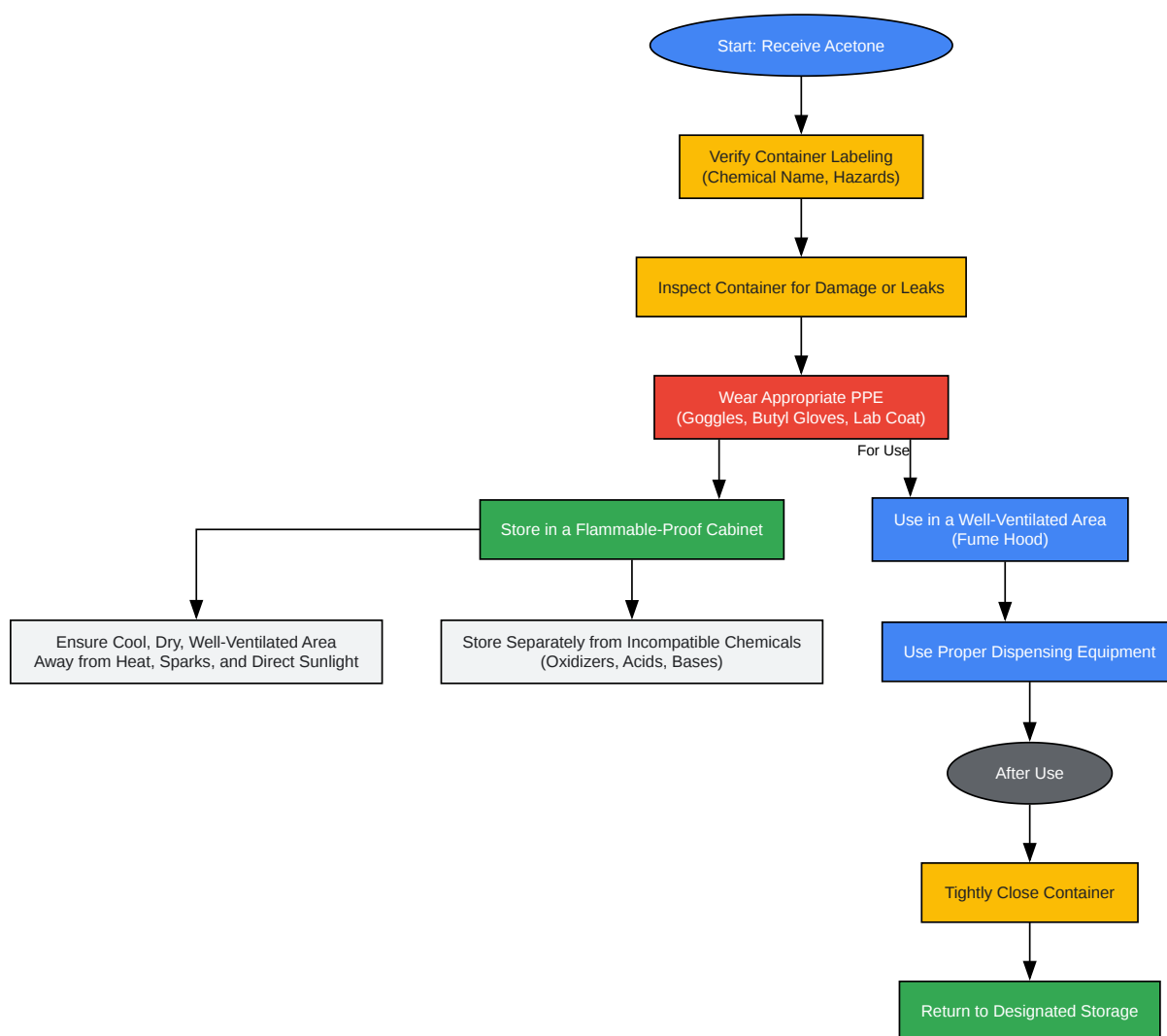
Procedure:

- Select an Ubbelohde viscometer with a capillary size appropriate for the expected viscosity of acetone.
- Clean and dry the viscometer thoroughly.
- Filter the acetone sample to remove any particulate matter.
- Introduce the sample into the viscometer's filling tube.
- Place the viscometer vertically in the constant temperature bath, ensuring the sample reaches the desired temperature (e.g., 20°C).
- Use suction to draw the acetone up through the capillary into the measuring bulb, above the upper timing mark.
- Release the suction and allow the liquid to flow back down the capillary under gravity.
- Start the stopwatch when the meniscus of the liquid passes the upper timing mark and stop it when it passes the lower timing mark.
- Repeat the measurement at least three times to ensure accuracy.
- Calculate the kinematic viscosity (ν) by multiplying the average flow time (t) by the viscometer's calibration constant (K): $\nu = K * t$.

Safety, Handling, and Disposal

Proper handling and storage of acetone are crucial to prevent accidents in the laboratory.

Safe Handling and Storage Workflow

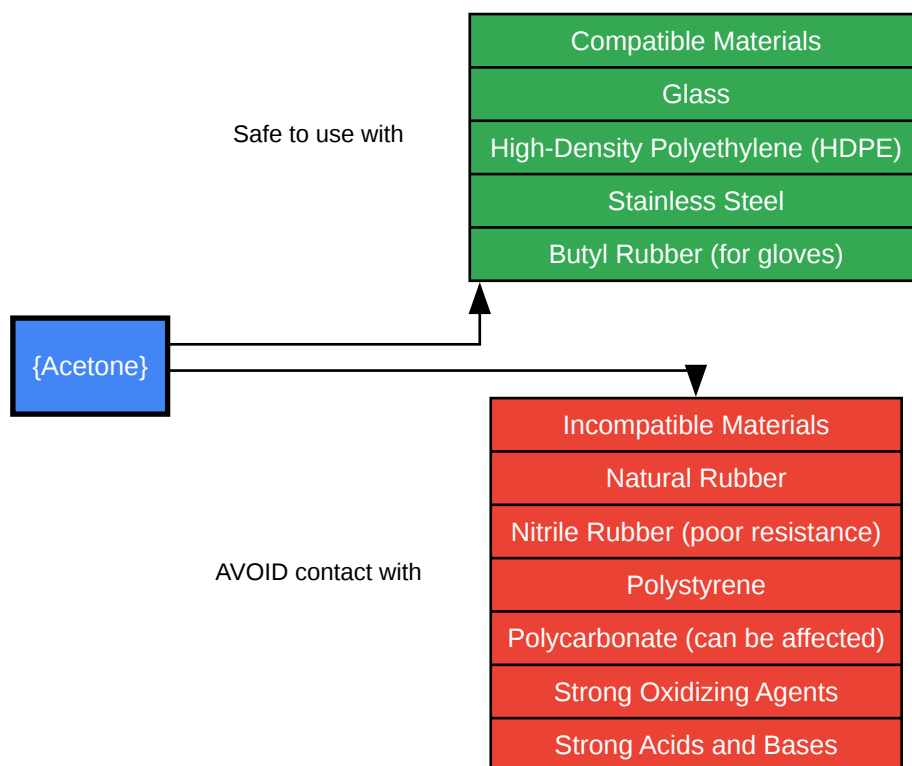


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Caption: Workflow for the safe handling and storage of acetone in a laboratory setting.

Chemical Compatibility

Acetone is a powerful solvent and can degrade certain materials. It is crucial to use compatible materials for storage containers, transfer equipment, and personal protective equipment.



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Caption: Chemical compatibility of acetone with common laboratory materials.

Disposal Procedures

Acetone must be disposed of as hazardous waste.

- **Collection:** Collect waste acetone in a dedicated, properly labeled, and sealed container. The container should be made of a compatible material (e.g., glass or HDPE).
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste - Acetone" and include the date when waste was first added.
- **Storage of Waste:** Store the waste container in a designated, well-ventilated area, away from incompatible materials and ignition sources, until it is collected by a licensed hazardous

waste disposal company.

- Do Not: Never pour acetone down the drain or dispose of it in regular trash.

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can ensure the safe and effective use of acetone in the laboratory.

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- To cite this document: BenchChem. [What are the physical and chemical properties of acetone for lab use?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8063810#what-are-the-physical-and-chemical-properties-of-acetone-for-lab-use]

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